

Commercial suppliers of Normeperidine-D4.HCl certified reference material

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Compound of Interest

Compound Name: Normeperidine-D4.HCl

Cat. No.: B10779064

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Technical Guide: Normeperidine-D4.HCl Certified Reference Material

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Normeperidine-D4.HCl** certified reference material (CRM), its commercial suppliers, and its application in quantitative analysis. This guide is intended for researchers, scientists, and professionals in drug development, clinical toxicology, and forensic analysis.

Introduction

Normeperidine is the primary and toxic metabolite of the synthetic opioid meperidine (pethidine). Accurate quantification of normeperidine is crucial in clinical and forensic settings to monitor meperidine metabolism, assess toxicity, and investigate potential drug abuse. The use of a stable isotope-labeled internal standard, such as **Normeperidine-D4.HCl**, is the gold standard for quantitative analysis by mass spectrometry. The deuterium-labeled standard co-elutes with the unlabeled analyte and exhibits similar ionization efficiency, allowing for correction of matrix effects and variations in sample preparation and instrument response, thereby ensuring high accuracy and precision.

Commercial Suppliers of Normeperidine-D4.HCl CRM

Several reputable suppliers offer **Normeperidine-D4.HCl** as a certified reference material. These CRMs are manufactured and tested under stringent quality control systems, often accredited to ISO 17034 and ISO/IEC 17025, ensuring their suitability for use in regulated environments.

Key Suppliers:

- Cerilliant (a brand of MilliporeSigma)
- Cayman Chemical
- LGC Standards
- Lipomed

These suppliers typically provide the CRM as a solution in a certified concentration (e.g., 100 µg/mL or 1.0 mg/mL in methanol) or as a neat (solid) material.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Data Presentation

The quantitative data for a specific lot of **Normeperidine-D4.HCl** CRM is provided in the Certificate of Analysis (CoA) from the supplier. Researchers should always refer to the lot-specific CoA for the most accurate information. Below is a summary of typical data provided.

Parameter	Typical Specification	Supplier Examples
Product Name	Normeperidine-D4.HCl	Cerilliant, Cayman Chemical, LGC Standards
CAS Number	2749394-90-7 (for the hydrochloride salt)	All suppliers
Molecular Formula	<chem>C14H15D4NO2 · HCl</chem>	All suppliers
Concentration	100 µg/mL or 1.0 mg/mL (for solutions)	Cerilliant, LGC Standards
Solvent	Methanol	Cerilliant, LGC Standards
Purity (Chemical)	≥98%	Cayman Chemical
Isotopic Enrichment	Typically ≥99% for D4	Value to be obtained from lot-specific CoA
Certified Concentration	Stated value ± uncertainty (e.g., 1.000 mg/mL ± 0.005 mg/mL)	Value to be obtained from lot-specific CoA
Accreditation	ISO 17034, ISO/IEC 17025	Cerilliant, Cayman Chemical, LGC Standards

Experimental Protocols

The following is a generalized experimental protocol for the quantification of normeperidine in a biological matrix (e.g., urine or blood) using **Normeperidine-D4.HCl** as an internal standard with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation

The choice of sample preparation method depends on the biological matrix and the required limit of quantification.

a) For Urine Samples (Dilute-and-Shoot):

- Thaw urine samples to room temperature and vortex to ensure homogeneity.

- Centrifuge the samples at 10,000 x g for 10 minutes to pellet any particulate matter.
- In a clean microcentrifuge tube, combine 100 μ L of the urine supernatant with 900 μ L of a working solution of **Normeperidine-D4.HCl** (e.g., 100 ng/mL in 50:50 methanol:water).
- Vortex the mixture thoroughly.
- Transfer the final solution to an autosampler vial for LC-MS/MS analysis.

b) For Blood/Plasma/Serum Samples (Protein Precipitation):

- Pipette 100 μ L of blood, plasma, or serum into a microcentrifuge tube.
- Add 20 μ L of the **Normeperidine-D4.HCl** internal standard working solution.
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 μ L of the mobile phase starting condition (e.g., 95% mobile phase A, 5% mobile phase B).
- Transfer to an autosampler vial for analysis.

LC-MS/MS Analysis

a) Liquid Chromatography (LC) Conditions:

- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m particle size) is commonly used.
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient: A typical gradient would start at 5-10% B, ramp up to 95% B over several minutes, hold, and then return to initial conditions for re-equilibration.
- Flow Rate: 0.3 - 0.5 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 - 10 μ L.

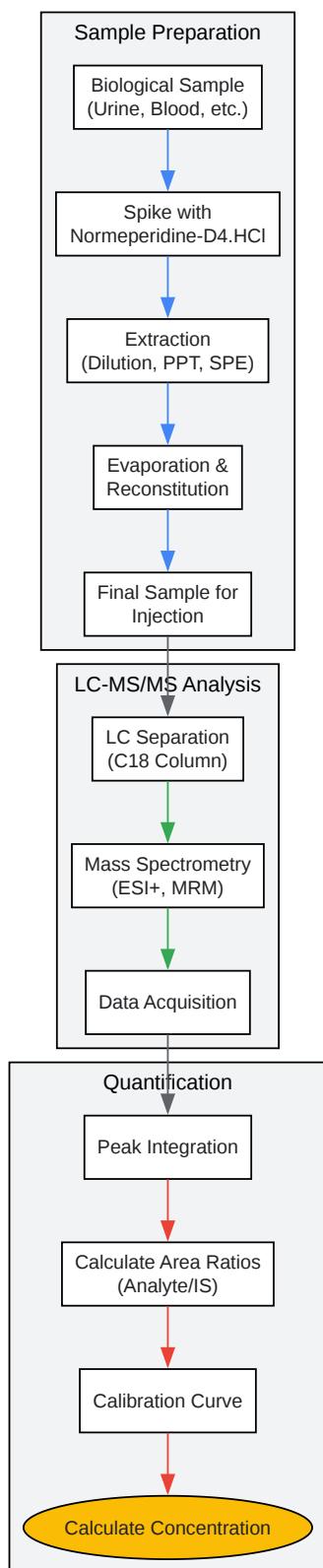
b) Mass Spectrometry (MS/MS) Conditions:

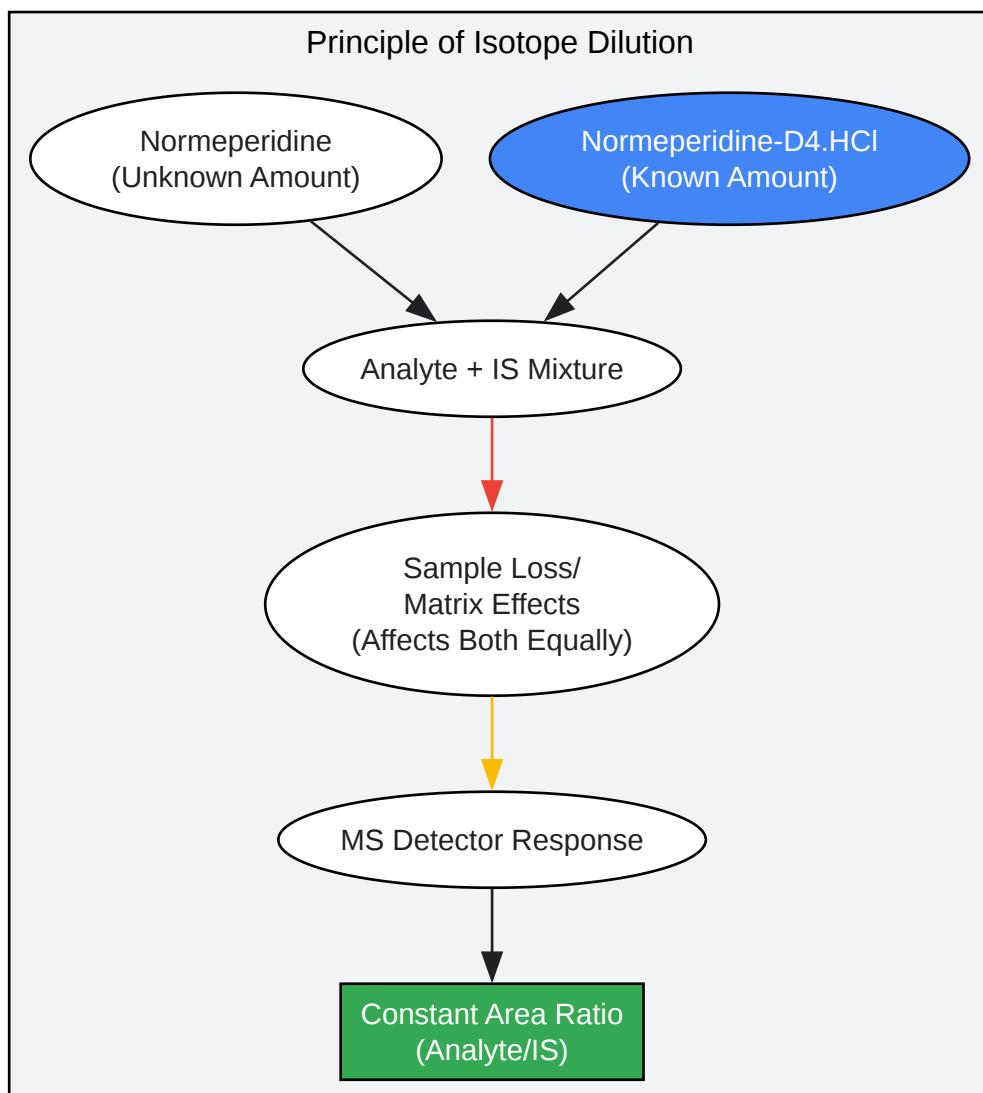
- Ionization Mode: Electrospray Ionization (ESI), Positive.
- Scan Type: Multiple Reaction Monitoring (MRM).
- MRM Transitions:
 - Normeperidine: Precursor ion (Q1) m/z 234.1 → Product ion (Q3) m/z 160.1
 - Normeperidine-D4: Precursor ion (Q1) m/z 238.1 → Product ion (Q3) m/z 164.1
- Instrument Parameters: Dwell time, collision energy, and other source parameters should be optimized for the specific instrument being used.

Data Analysis and Quantification

- Generate a calibration curve by analyzing a series of calibration standards of known normeperidine concentrations, each spiked with a constant concentration of **Normeperidine-D4.HCl**.
- Plot the ratio of the peak area of normeperidine to the peak area of **Normeperidine-D4.HCl** against the concentration of normeperidine.
- Perform a linear regression analysis to obtain the equation of the line.
- For unknown samples, calculate the peak area ratio and use the regression equation to determine the concentration of normeperidine.

Mandatory Visualizations





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References

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